

comparative analysis of "Antiviral agent 45" and remdesivir

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Compound of Interest

Compound Name: Antiviral agent 45

Cat. No.: B12382588

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Comparative Analysis: "Antiviral Agent 45" and Remdesivir

A direct comparative analysis between "**Antiviral agent 45**" and remdesivir is not possible at this time due to the lack of publicly available information on a specific therapeutic agent designated as "**Antiviral agent 45**." Searches for this agent did not yield specific data regarding its mechanism of action, efficacy, or experimental protocols. It is possible that "**Antiviral agent 45**" is an internal designation for a compound not yet disclosed in public research, a placeholder name, or a misnomer.

To facilitate a comprehensive comparison, specific details regarding "**Antiviral agent 45**" are required. Once this information is available, a thorough analysis can be conducted against the well-documented antiviral, remdesivir.

Remdesivir: A Profile

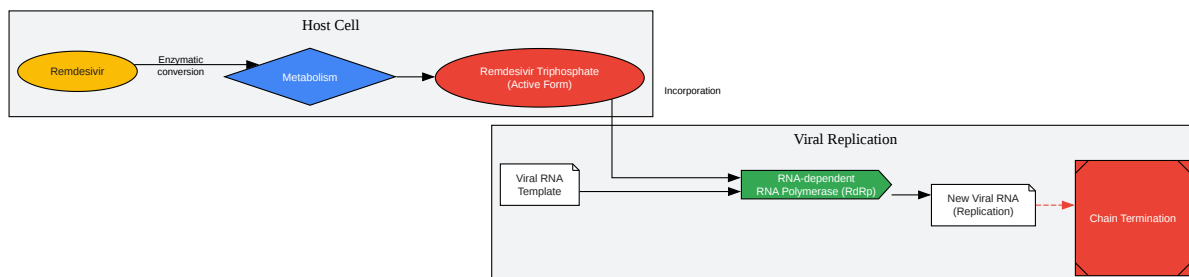
Remdesivir, sold under the brand name Veklury, is a broad-spectrum antiviral medication developed by Gilead Sciences. It was originally developed to treat hepatitis C and was later studied for Ebola virus disease and Marburg virus infections before its prominent use during the COVID-19 pandemic.^[1]

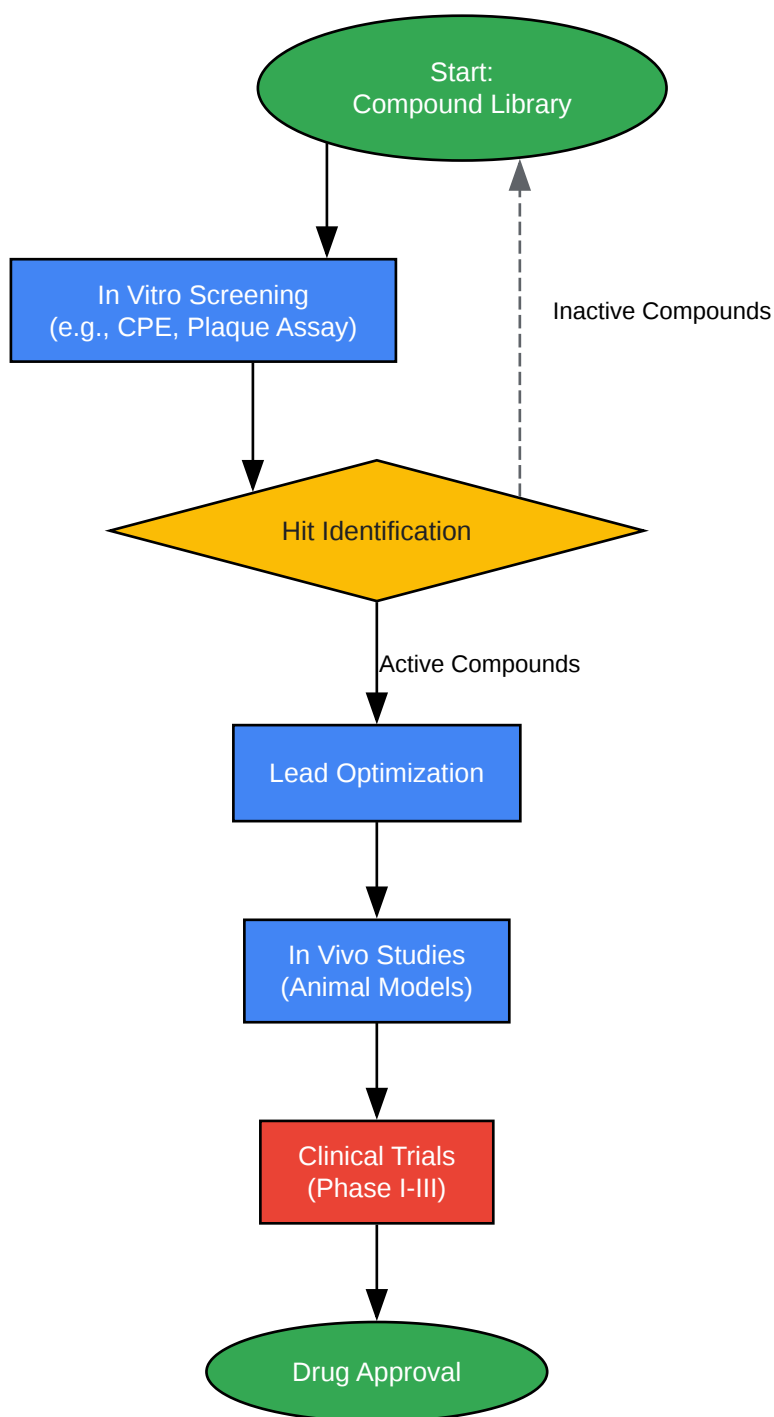
Mechanism of Action

Remdesivir is a prodrug, meaning it is administered in an inactive form and is converted to its active form within the body's cells.^[1] It functions as a nucleotide analog that inhibits viral RNA-dependent RNA polymerase (RdRp), an essential enzyme for viral replication.^{[2][3][4]}

The active form of remdesivir, remdesivir triphosphate (RDV-TP), mimics the natural building blocks of RNA.^{[1][2]} When the virus attempts to replicate its RNA genome, RDV-TP is incorporated into the new RNA strand.^[3] This incorporation leads to delayed chain termination, effectively stopping the virus from making copies of itself.^{[1][5]}

Visualizing the Mechanism of Action of Remdesivir





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